Application Note and Protocol: Solid-Phase Extraction of Adefovir from Human Serum

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Compound of Interest

Compound Name: *Adefovir-d4*

Cat. No.: *B562677*

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Introduction

Adefovir is an antiviral nucleotide analog reverse transcriptase inhibitor used in the treatment of chronic hepatitis B infection. Accurate quantification of adefovir in serum is crucial for pharmacokinetic studies, therapeutic drug monitoring, and bioequivalence assessment. Solid-phase extraction (SPE) is a robust and selective sample preparation technique that effectively removes endogenous interferences from complex biological matrices like serum, leading to cleaner extracts and improved analytical sensitivity and accuracy. This document provides a detailed protocol for the solid-phase extraction of adefovir from human serum, suitable for subsequent analysis by liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Data Summary

While many studies opt for protein precipitation due to the complexity of SPE for highly polar compounds like adefovir, specialized SPE sorbents can yield high recovery and clean extracts. The following table summarizes performance data from a dispersive solid-phase extraction method using a molecularly imprinted polymer (MIP), which demonstrates the potential for high efficiency in adefovir extraction from serum.

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Parameter	Serum	Reference
Linear Range	20 - 100 µg/L	[1]
Precision (RSD)	2.5% (at 50 µg/L)	[1]
Limit of Detection (LOD)	7.62 µg/L	[1]
Limit of Quantification (LOQ)	15.1 µg/L	[1]
Recovery	88.2 - 93.5%	[1]

Experimental Protocol

This protocol is based on a mixed-mode cation exchange (MCX) SPE methodology, which is well-suited for the extraction of compounds like adefovir that contain both polar and basic functional groups. A similar methodology has been successfully applied to the related compound, tenofovir.

Materials:

- SPE Cartridges: Mixed-Mode Cation Exchange (MCX) SPE cartridges (e.g., Waters Oasis MCX)
- Reagents:
  - Methanol (HPLC grade)
  - Water (HPLC grade)
  - Phosphoric Acid (or Formic Acid)
  - Ammonium Hydroxide
  - Internal Standard (IS): A structural analog such as tenofovir or a stable isotope-labeled adefovir (e.g., **adefovir-d4**) is recommended.
- Equipment:

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- SPE vacuum manifold
- Centrifuge
- Vortex mixer
- Nitrogen evaporator
- Autosampler vials

Procedure:

- Sample Pre-treatment:
  - To 200 µL of serum sample in a microcentrifuge tube, add 20 µL of the internal standard working solution.
  - Vortex for 30 seconds.
  - Acidify the sample by adding 200 µL of 4% phosphoric acid in water. This step is crucial for ensuring the analyte is in the correct ionization state for retention on the cation exchange sorbent.
  - Vortex again and then centrifuge at high speed (e.g., 20,000 x g) for 5 minutes to pellet any precipitated proteins.
- SPE Cartridge Conditioning:
  - Place the MCX SPE cartridges on the vacuum manifold.
  - Condition the cartridges by passing 1 mL of methanol through the sorbent.
  - Equilibrate the cartridges by passing 1 mL of water through the sorbent. Do not allow the sorbent to dry out before loading the sample.
- Sample Loading:
  - Load the supernatant from the pre-treated sample onto the conditioned SPE cartridge.

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- Apply a gentle vacuum to draw the sample through the sorbent at a slow, steady rate (approximately 1-2 mL/minute).

- Washing:
  - Wash the cartridge with 1 mL of 0.1 N hydrochloric acid or 2% formic acid in water to remove acidic and neutral interferences.
  - Follow with a second wash step using 1 mL of methanol to remove non-polar interferences.

- Elution:
  - Elute the adefovir and internal standard from the cartridge using 1 mL of 5% ammonium hydroxide in methanol. The basic modifier neutralizes the charge on the analyte, releasing it from the cation exchange sorbent.
  - Collect the eluate in a clean collection tube.

- Dry-down and Reconstitution:
  - Evaporate the eluate to dryness under a gentle stream of nitrogen at approximately 40°C.
  - Reconstitute the dried residue in 100 µL of the mobile phase used for the LC-MS/MS analysis.
  - Vortex to ensure complete dissolution and transfer to an autosampler vial for analysis.

Workflow Diagram

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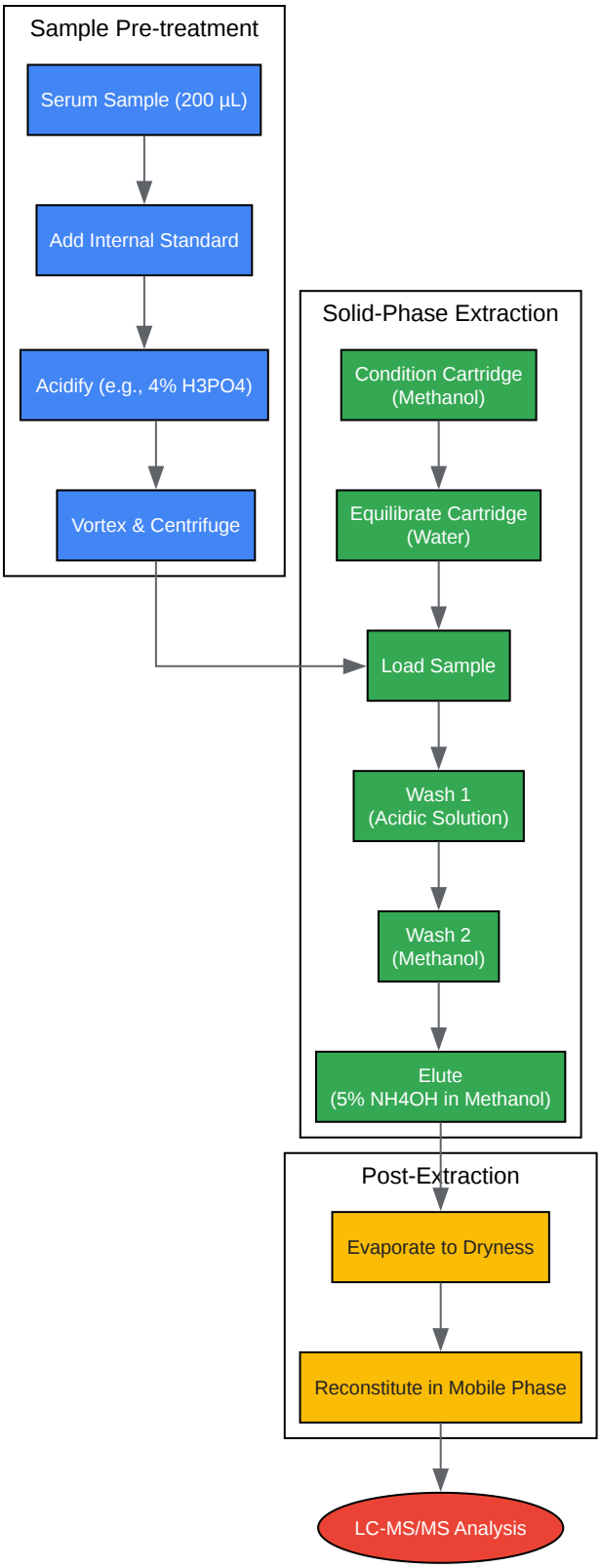

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Caption: Workflow for Adefovir SPE from Serum.

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References

- 1. researchgate.net [researchgate.net]
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